

Molecular weight and formula of 1,3-Butanediol diacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Butanediol diacrylate

Cat. No.: B091283

[Get Quote](#)

An In-depth Technical Guide to **1,3-Butanediol Diacrylate**

Introduction

1,3-Butanediol diacrylate (1,3-BDDA) is a difunctional monomer with the chemical formula $C_{10}H_{14}O_4$ and a molecular weight of 198.22 g/mol .^{[1][2][3]} It is a combustible, corrosive liquid at room temperature and is known for its utility in polymer synthesis.^{[2][4]} This monomer is of particular interest to researchers in materials science and drug development due to its ability to form cross-linked polymers and hydrogels. Its applications span from UV-curable coatings and adhesives to the creation of biocompatible materials for controlled drug release and tissue engineering. This guide provides a comprehensive overview of the core properties, synthesis, and applications of **1,3-Butanediol diacrylate**.

Core Properties

A summary of the key quantitative data for **1,3-Butanediol diacrylate** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C10H14O4[1]
Molecular Weight	198.22 g/mol [1][2][3]
CAS Number	19485-03-1[1][2]
Appearance	Liquid[2]
Density	1.03 g/mL at 25 °C[2]
Refractive Index	n20/D 1.45[2]
Flash Point	93 °C (199.4 °F) - closed cup[2]
Boiling Point	Not specified

Synthesis and Experimental Protocols

The synthesis of **1,3-Butanediol diacrylate** typically involves the esterification of 1,3-Butanediol with acrylic acid. This reaction is generally carried out in the presence of an acid catalyst and a polymerization inhibitor to prevent the spontaneous polymerization of the acrylate groups.

General Experimental Protocol for Esterification

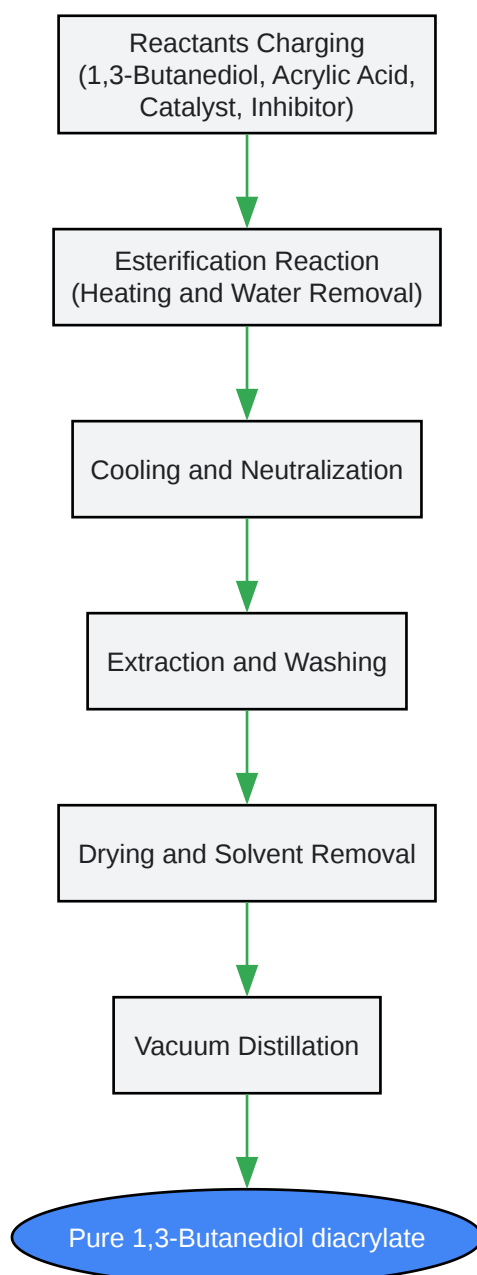
A detailed methodology for a typical synthesis is as follows:

- **Reaction Setup:** A reaction flask equipped with a stirrer, a thermometer, a Dean-Stark trap, and a condenser is charged with 1,3-Butanediol, an excess of acrylic acid, an acid catalyst (e.g., p-toluenesulfonic acid), and a polymerization inhibitor (e.g., hydroquinone).
- **Reaction Execution:** The mixture is heated to the reflux temperature of the solvent (e.g., toluene) used for azeotropic removal of water. The reaction progress is monitored by measuring the amount of water collected in the Dean-Stark trap.
- **Work-up:** Once the theoretical amount of water has been collected, the reaction mixture is cooled to room temperature. The crude product is then washed with a basic solution (e.g.,

sodium bicarbonate) to remove the acid catalyst and unreacted acrylic acid, followed by washing with brine.

- Purification: The organic layer is dried over an anhydrous salt (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure. The final product is then purified by vacuum distillation.

Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **1,3-Butanediol diacrylate**.

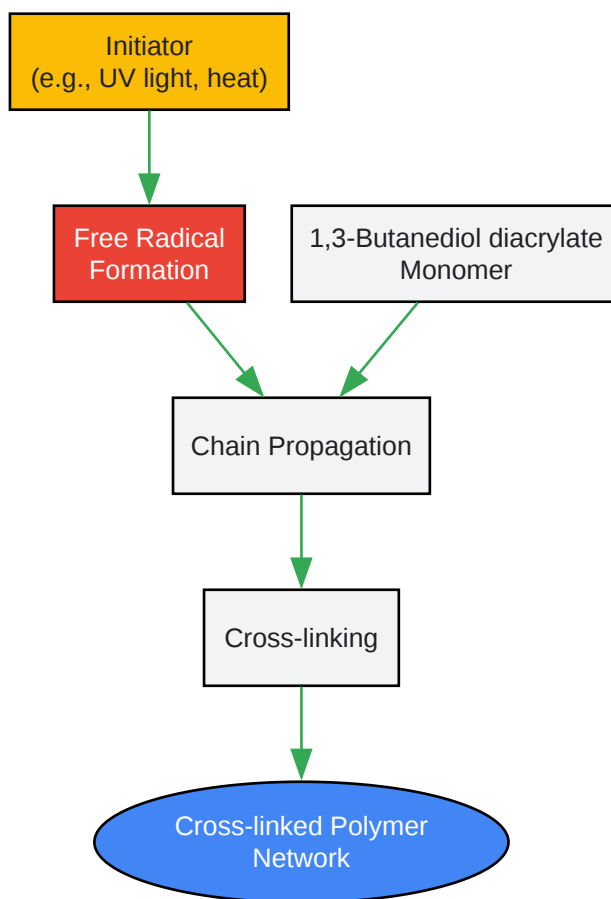
Applications in Research and Drug Development

1,3-Butanediol diacrylate is a versatile monomer used in the development of a variety of polymeric materials. Its two acrylate groups allow for cross-linking, which is essential for the formation of stable polymer networks.

- **UV-Curable Coatings and Adhesives:** The rapid polymerization of 1,3-BDDA under UV light makes it a valuable component in fast-curing systems for coatings and adhesives.
- **Biocompatible Hydrogels:** In the field of drug development, 1,3-BDDA is used in the synthesis of pH-sensitive hydrogels. These hydrogels can be designed to release encapsulated drugs in response to specific pH changes in the body, offering a targeted drug delivery mechanism. One example is the synthesis of oligo(beta-amino esters) from **1,3-butanediol diacrylate** and piperazine, which are biocompatible and can be prepared without solvents.^[5]
- **Dental Resins:** This monomer is also utilized in dental composites and restorative materials, contributing to their mechanical strength and durability.

Polymerization Pathway

The primary utility of **1,3-Butanediol diacrylate** stems from its ability to undergo free-radical polymerization. This process can be initiated by heat, light, or chemical initiators. The presence of two acrylate functional groups allows for the formation of a cross-linked polymer network.



[Click to download full resolution via product page](#)

Caption: Free-radical polymerization of **1,3-Butanediol diacrylate**.

Safety and Handling

1,3-Butanediol diacrylate is classified as a hazardous substance. It is harmful in contact with skin and can cause severe skin burns and eye damage.[4][6] It may also cause an allergic skin reaction.[4][6] Therefore, appropriate personal protective equipment, including gloves, goggles, and a face shield, should be worn when handling this chemical.[2][4] It should be stored in a well-ventilated place and kept away from heat and sources of ignition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 1,3-ブタンジオールジアクリレート 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. Butanediol diacrylate | C₁₀H₁₄O₄ | CID 70613 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. researchgate.net [researchgate.net]
- 6. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Molecular weight and formula of 1,3-Butanediol diacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091283#molecular-weight-and-formula-of-1-3-butanediol-diacrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com